

Section 1: Hazard Identification & Toxicological Profile

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Compound of Interest

Compound Name: 1-(3,4-Dichlorophenyl)ethanamine

CAS No.: 74877-07-9

Cat. No.: B1306573

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A foundational element of safe handling is a complete understanding of the inherent risks. **1-(3,4-Dichlorophenyl)ethanamine** is classified under the Globally Harmonized System (GHS) with several key hazards that dictate its handling procedures.

GHS Classification Summary

| Hazard Class | Category | Hazard Statement |
|--|-----------------|--|
| Skin Corrosion/Irritation | Category 1B / 2 | H314: Causes severe skin burns and eye damage. / H315: Causes skin irritation.[2][3] |
| Serious Eye Damage/Irritation | Category 1 / 2 | H318: Causes serious eye damage. / H319: Causes serious eye irritation.[2] |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation.[2] |
| Acute Toxicity (Oral) | Category 4 | H302: Harmful if swallowed.[4][5] |

Note: Classification can vary slightly between suppliers. Some classify the compound as corrosive (Category 1B), while others list it as an irritant (Category 2).[2][3] Due to this ambiguity, it is prudent to handle the material as if it were corrosive, affording the highest level of protection.

Toxicological Narrative

The primary routes of occupational exposure are inhalation, skin/eye contact, and ingestion.

- **Dermal and Ocular Exposure:** As a corrosive amine, direct contact with the liquid can cause severe chemical burns to the skin and irreversible damage to the eyes.[3][6] The basic nature of the amine group can disrupt cell membranes through saponification of fats and extraction of membrane proteins, leading to rapid tissue necrosis.
- **Inhalation Exposure:** The compound's vapors can irritate the mucous membranes and upper respiratory tract, leading to coughing, choking, and inflammation.[2][6] While specific data on vapor pressure is limited, amines as a class can have pungent, irritating odors.
- **Ingestion Exposure:** Ingestion is harmful and can cause severe burns to the mouth, throat, and gastrointestinal tract.[4][6]

Quantitative toxicological data, such as LD50 (median lethal dose), for **1-(3,4-Dichlorophenyl)ethanamine** is not readily available in published literature.[7][8] However, related chlorinated aromatic compounds can exhibit moderate to high toxicity. For context, 2,4-Dichlorophenol has a reported oral LD50 in rats of 380 mg/kg.[9] This underscores the necessity of preventing direct exposure.

Section 2: Exposure Controls & Personal Protective Equipment (PPE)

A multi-layered approach combining engineering controls and appropriate PPE is essential for minimizing exposure.

Engineering Controls: The First Line of Defense

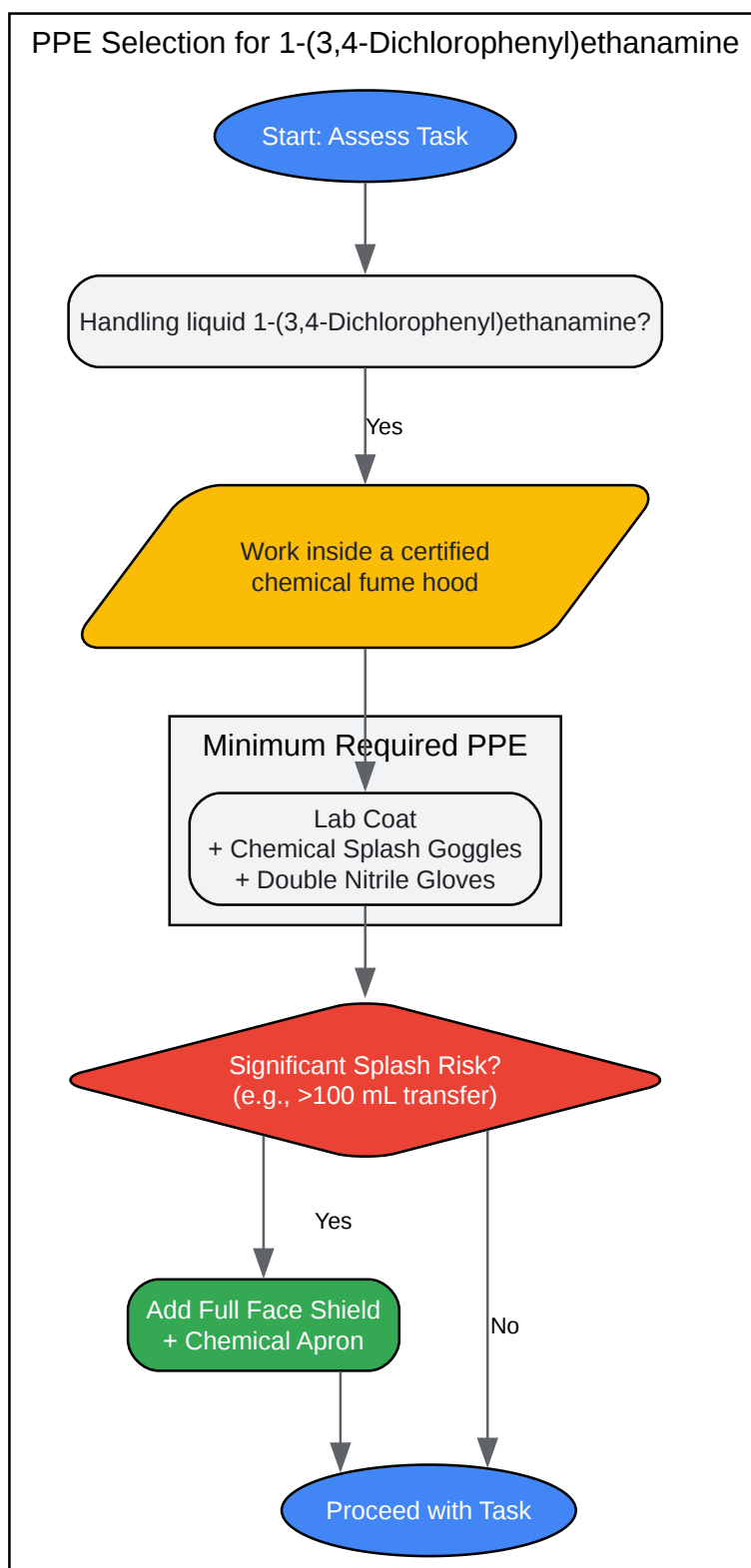
- **Chemical Fume Hood:** All handling of **1-(3,4-Dichlorophenyl)ethanamine**, including weighing, transferring, and preparing solutions, must be conducted inside a certified chemical fume hood.[7][10] This is the primary control to prevent inhalation of vapors.
- **Ventilation:** The laboratory should be well-ventilated to ensure low background concentrations of any fugitive emissions.[10]
- **Safety Stations:** An eyewash station and a safety shower must be readily accessible and unobstructed in any laboratory where this compound is handled.[10]

Personal Protective Equipment (PPE): The Essential Barrier

The selection of PPE must be based on a thorough risk assessment of the specific procedure being performed.

- **Hand Protection:** Double gloving is required. Wear two pairs of nitrile gloves. The inner glove should be tucked under the cuff of the lab coat, and the outer glove should be pulled over the cuff.[11] Gloves must be inspected for tears or pinholes before use and changed immediately if contaminated or every 1-2 hours of use.[11] The causality here is that no single glove material offers indefinite protection, and double gloving provides a critical buffer in case the outer glove is breached.

- **Eye and Face Protection:** Chemical splash goggles are mandatory.^[8] If there is a significant splash hazard (e.g., transferring large volumes, working under pressure), a full-face shield must be worn in addition to goggles.^[6]
- **Body Protection:** A lab coat made of a low-permeability fabric is required. For tasks with a higher risk of splashes, a chemically resistant apron should be worn over the lab coat.^[11]
- **Respiratory Protection:** If there is a risk of exceeding exposure limits or if engineering controls fail, respiratory protection is necessary. A full-face respirator with an appropriate organic vapor/amine cartridge (e.g., Type ABEK) is recommended.^[3] All respirator use must be in accordance with a formal respiratory protection program, including fit testing.



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Caption: PPE selection workflow for handling the compound.

Section 3: Safe Handling & Storage Protocols

Adherence to strict protocols is non-negotiable.

Step-by-Step Handling Protocol

- **Preparation:** Before handling, ensure the chemical fume hood is operational and the sash is at the appropriate height. Clear the work area of all unnecessary items. Confirm the location of the nearest spill kit, eyewash, and safety shower.
- **Don PPE:** Put on all required PPE as described in Section 2.
- **Transfer:** When transferring the liquid, use a bottle carrier for transport. Ground containers and equipment when transferring large volumes to prevent static discharge.^[6] Pour slowly and carefully to avoid splashing.
- **Post-Handling:** After use, securely cap the container. Wipe down the exterior of the primary container with a damp cloth (e.g., with 70% ethanol) to remove any surface contamination before returning it to storage.
- **Hygiene:** Do not eat, drink, or smoke in the laboratory.^[12] Wash hands thoroughly with soap and water after removing gloves and before leaving the work area.^[12]

Storage Requirements

- **Container:** Store in the original, tightly sealed container.^{[10][13]}
- **Location:** Store in a cool, dry, well-ventilated area designated for corrosive materials.^{[13][14]}
- **Segregation:** Store away from incompatible materials, particularly strong oxidizing agents, acids, acid chlorides, and chloroformates.^{[7][13]} Do not store near heat, sparks, or open flames.^[14]

Section 4: Emergency Procedures

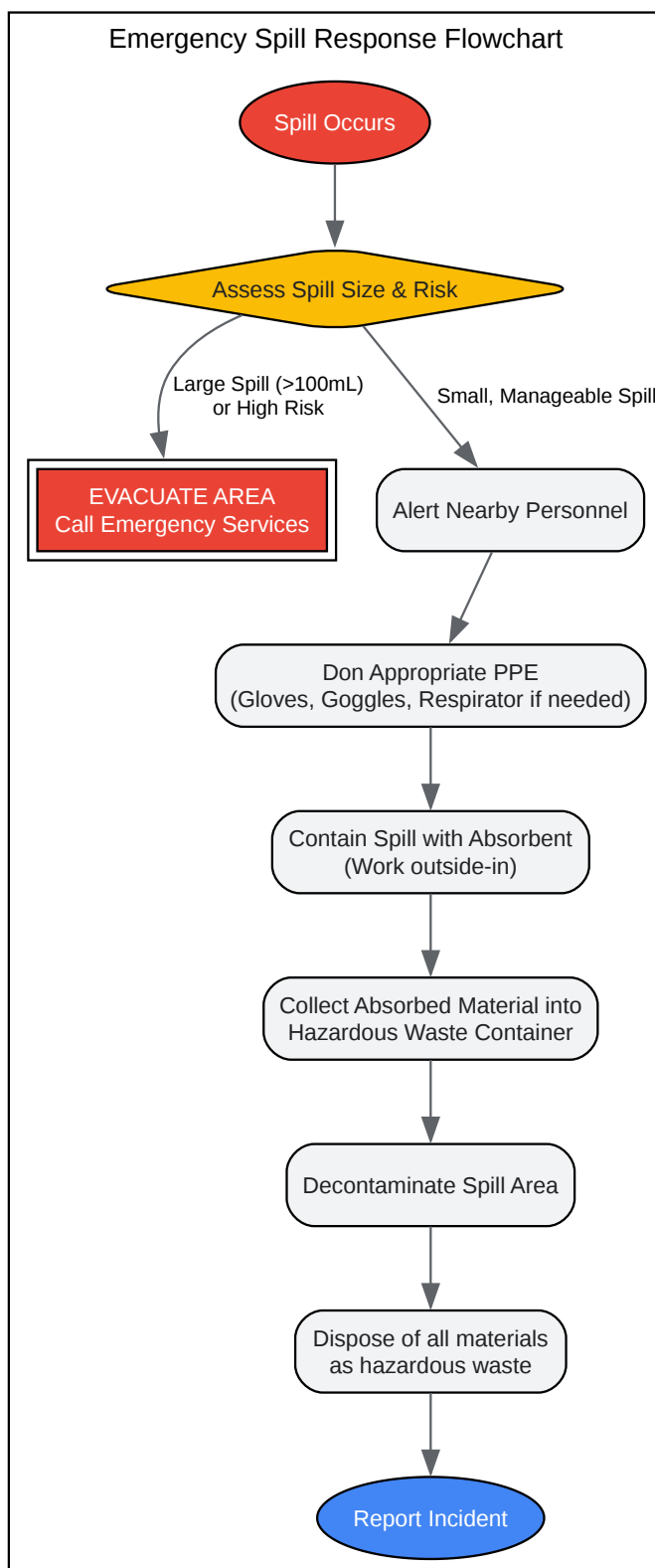
Preparedness is key to mitigating the impact of an incident.

First Aid Measures

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[4]
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing all contaminated clothing. Seek immediate medical attention.[4]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4][5]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. If the person is conscious, have them drink two glasses of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

Spill Response Protocol (for Incidental Laboratory Spills <100 mL)

- Alert & Evacuate: Alert personnel in the immediate area. If the spill is large or involves other hazardous materials, evacuate the lab and call emergency services.
- Assess & Secure: If the spill is small and you are trained to handle it, ensure the area is well-ventilated (fume hood on). Control ignition sources.[15]
- Don PPE: Don the appropriate PPE, including respiratory protection if necessary.
- Contain & Absorb: Create a dike around the spill using a chemical-absorbent material (e.g., vermiculite, sand, or a commercial spill pillow).[7][16] Slowly add the absorbent to the spill, working from the outside in.[16]
- Collect: Once fully absorbed, carefully sweep up the material and place it into a labeled, leak-proof container for hazardous waste.[15][16]
- Decontaminate: Clean the spill area with a suitable decontamination solution (see Section 5), followed by soap and water.
- Dispose: Dispose of all contaminated materials (absorbent, gloves, etc.) as hazardous waste.



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